Application Note: Handling and Storage of 8-[4-(4-nitrophenoxy)butoxy]quinoline

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Compound of Interest

Compound Name:	*8-[4-(4-nitrophenoxy)butoxy]quinoline*
Cat. No.:	*B5211405*

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Compound Profile & Mechanistic Insight

8-[4-(4-nitrophenoxy)butoxy]quinoline is a synthetic bis-aryl ether connected by a flexible butyl linker. Unlike its parent compound 8-hydroxyquinoline, which is a potent metal chelator, the alkylation of the hydroxyl group at position 8 abolishes its metal-binding capacity. This structural modification directs the molecule's activity toward hydrophobic pockets of G-Protein Coupled Receptors (GPCRs) or nuclear receptors, rather than metalloprotease inhibition.

Physicochemical Properties

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Property	Value (Predicted/Observed)	Significance
Molecular Formula	$C_{19}H_{18}N_2O_4$	
Molecular Weight	~338.36 g/mol	Small molecule, amenable to cell penetration.[1]
cLogP	~4.5 - 5.0	Highly Lipophilic. Poor water solubility.
pKa (Quinoline N)	~4.9	Weak base; protonated only at acidic pH.
Appearance	Pale yellow to brownish solid	Nitro/Quinoline chromophores absorb UV/Vis.
Solubility	DMSO (>20 mM), Ethanol (Moderate)	Insoluble in water/PBS.

Handling & Safety Protocols

Safety Hazards (Nitro-Aromatic Precaution)

While specific toxicology data may be limited, the nitro-aromatic moiety presents potential risks of mutagenicity or reduction to toxic hydroxylamines in vivo.

- PPE: Nitrile gloves (double-gloving recommended for stock preparation), safety goggles, and lab coat.
- Inhalation: Weigh powder only in a chemical fume hood to avoid inhalation of dust.
- Light Sensitivity: The nitro group and quinoline ring are photosensitive. Prolonged exposure to ambient light can lead to photo-degradation or nitro-reduction. Handle under amber light or low-light conditions.

Weighing and Solubilization

Due to high lipophilicity, the compound may exhibit static charge, making weighing difficult.

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- Anti-Static Gun: Use an anti-static gun on the weighing boat and spatula before dispensing.
- Solvent Choice:Dimethyl Sulfoxide (DMSO) is the gold standard solvent.
  - Avoid: Water, PBS, or acidic buffers for initial solubilization.
  - Protocol: Add DMSO directly to the vial if possible to minimize transfer losses. Vortex vigorously for 30 seconds. Sonicate for 5 minutes at room temperature if visual particulates remain.

Storage Protocols

Proper storage is critical to prevent oxidative degradation of the quinoline ring or hydrolysis of the ether linkages.

Solid State Storage

- Temperature: -20°C (Long term: -80°C).
- Atmosphere: Store under inert gas (Argon or Nitrogen) if the vial seal is broken. Moisture can facilitate slow hydrolysis or crystal form changes.
- Container: Amber glass vials with Teflon-lined caps.

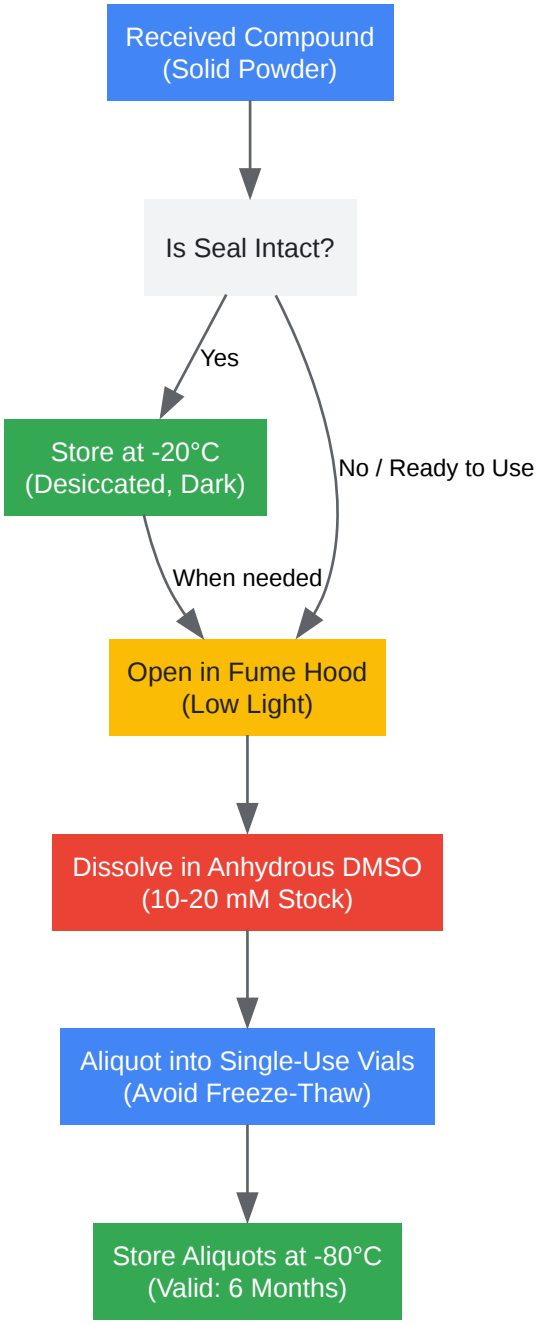
Stock Solution Storage (DMSO)

- Concentration: Prepare stocks at 10 mM or 20 mM. Higher concentrations (e.g., 100 mM) may precipitate upon freezing.
- Stability: Stable at -20°C for up to 6 months.
- Freeze-Thaw: Limit to 3 cycles.
  - Best Practice: Aliquot stock solution into single-use volumes (e.g., 20 µL) in amber PCR tubes or microcentrifuge tubes to eliminate freeze-thaw stress.

Storage Logic Diagram

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The following decision tree illustrates the optimal storage workflow to maximize compound integrity.



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Figure 1: Decision tree for the receiving, solubilization, and storage of **8-[4-(4-nitrophenoxy)butoxy]quinoline**.

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Experimental Protocols

Preparation of Working Solutions (Cell Culture)

Challenge: The compound is prone to "crashing out" (precipitating) when added directly to aqueous media, leading to false negatives in assays.

The "Intermediate Dilution" Method: Do not pipet 100% DMSO stock directly into the cell culture well.

- Step 1 (Stock): Thaw 10 mM DMSO stock at Room Temperature (RT). Vortex.
- Step 2 (Intermediate): Prepare a 100x concentrate in culture medium without serum (or PBS).
    - Example: To get 10 µM final, prepare 1 mM intermediate (1 µL Stock + 9 µL DMSO -> dilute into 990 µL Media).
    - Note: If precipitation is visible (cloudiness), use an intermediate DMSO dilution step (Stock -> 100% DMSO dilution -> Media).
- Step 3 (Final): Add the intermediate solution to the cells.
    - Final DMSO Concentration: Ensure final DMSO is <0.5% (v/v) to avoid solvent toxicity.

Quality Control (QC) Check

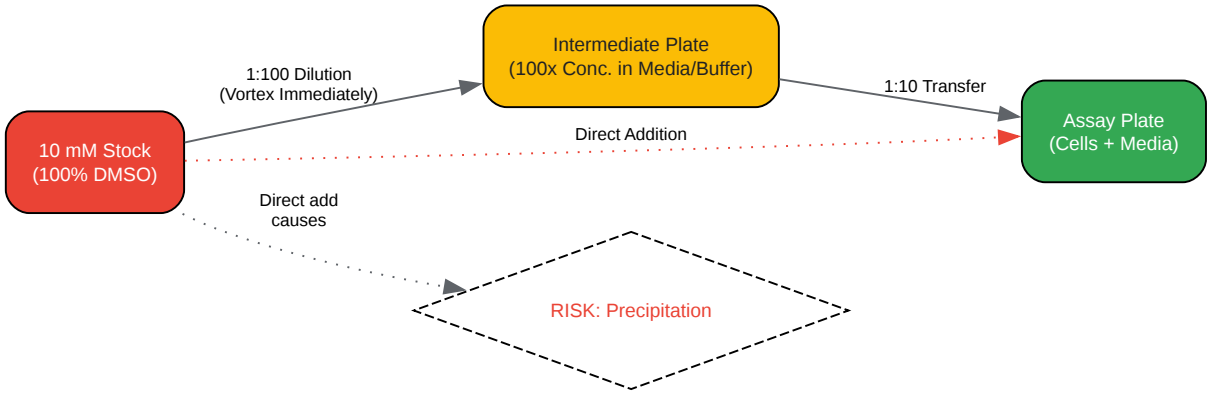
Before key experiments, validate the compound's integrity, especially if the stock is old.

- LC-MS: Check for a peak at MW ~338. Look for degradation products at MW ~145 (8-hydroxyquinoline) or MW ~139 (4-nitrophenol), which indicate ether hydrolysis.
- Absorbance: A shift in the UV spectrum (yellowing intensity) may indicate nitro-reduction or hydrolysis.

Serial Dilution Workflow

This diagram outlines the dilution strategy to maintain solubility.

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Figure 2: Recommended dilution workflow. Direct addition of high-concentration DMSO stock to aqueous media is discouraged to prevent microprecipitation.

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